Application Note: 1-[2-(Difluoromethoxy)phenyl]ethanamine as a Chiral Intermediate

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Compound of Interest

Compound Name:	*1-[2-(Difluoromethoxy)phenyl]ethanamine*
CAS No.:	*144759-10-4*
Cat. No.:	*B3240846*

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Executive Summary: The Strategic Value of the Difluoromethoxy Motif[1][2][3]

In modern medicinal chemistry, the difluoromethoxy group (

) has emerged as a critical bioisostere.[1] Unlike the completely hydrophobic trifluoromethoxy group (

) or the metabolically labile methoxy group (

), the

moiety acts as a lipophilic hydrogen bond donor.[2] This unique property allows it to modulate acidity, improve membrane permeability, and block metabolic soft spots (e.g., O-demethylation) while retaining the ability to interact with polar residues in a binding pocket.[3]

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1-[2-(Difluoromethoxy)phenyl]ethanamine represents a high-value chiral building block that combines the structural rigidity of a benzylic amine with the physicochemical benefits of the ortho-difluoromethoxy substituent. This guide details the protocols for its asymmetric synthesis and its application as a chiral scaffold in drug discovery.

Key Physicochemical Data

Property	Value / Description
Compound Name	1-[2-(Difluoromethoxy)phenyl]ethanamine
CAS Number	144759-10-4
Molecular Formula	
Molecular Weight	187.19 g/mol
Chiral Center	C1 (Benzylic position)
LogP (Calc)	~1.9 (Moderate Lipophilicity)
H-Bond Donor	2 (Amine + proton)
pKa (Conjugate Acid)	~9.2 (Typical for -methylbenzylamines)

Synthesis Protocols

We present two validated routes: Biocatalytic Transamination for high-enantiomeric excess (>99% ee) under mild conditions, and Ellman's Sulfinamide Auxillary for chemical precision without biological constraints.

Protocol A: Biocatalytic Asymmetric Transamination (Green Route)

This method utilizes an

-transaminase (

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-TA) to convert the prochiral ketone directly to the chiral amine. It is the preferred route for scale-up due to the elimination of heavy metals and high atom economy.

Mechanism: The enzyme transfers an amino group from an achiral donor (isopropylamine) to the ketone substrate, utilizing Pyridoxal-5'-phosphate (PLP) as a cofactor.

Reagents:

- Substrate: 1-[2-(Difluoromethoxy)phenyl]ethanone (CAS: 127842-55-1).[4]
- Enzyme: Commercial (R)- or (S)-selective

  -Transaminase (e.g., Codexis ATA series or equivalent).
- Amine Donor: Isopropylamine (1 M in buffer).
- Cofactor: PLP (1 mM).
- Buffer: Potassium Phosphate (100 mM, pH 7.5).

Step-by-Step Procedure:

- Preparation: Dissolve the ketone substrate (50 mg) in DMSO (5% v/v of final volume).
- Buffer Mix: Prepare 10 mL of 100 mM potassium phosphate buffer (pH 7.5) containing 1 mM PLP and 1 M isopropylamine. Note: Adjust pH back to 7.5 after adding isopropylamine as it is basic.
- Initiation: Add the substrate-DMSO solution to the buffer mix. Add 20 mg of lyophilized

  -transaminase enzyme powder.
- Incubation: Shake the reaction vessel at 30°C and 180 rpm for 24 hours. The equilibrium is driven forward by the volatility of the acetone by-product (if using an open system or nitrogen sweep).
- Work-up: Basify the reaction mixture to pH >11 using 5M NaOH to deprotonate the amine.
- Extraction: Extract 3x with Methyl tert-butyl ether (MTBE).

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- Purification: Dry organic layer over

  , filter, and concentrate. The crude oil is typically >95% pure. For analytical standards, convert to the HCl salt by adding 1M HCl in ether.

Validation Check:

- Chiral HPLC: Column: Chiralcel OD-H; Mobile Phase: Hexane/IPA/DEA (90:10:0.1).
- Success Criteria: >99% ee and >90% conversion.

Protocol B: Diastereoselective Synthesis via Ellman Auxiliary (Chemical Route)

This route is ideal when specific enzymes are unavailable or if both enantiomers are required from a single chiral source (by switching the sulfinamide enantiomer).

Step-by-Step Procedure:

- Imine Formation:
  - To a solution of 1-[2-(Difluoromethoxy)phenyl]ethanone (1.0 eq) in THF, add (R)-tert-butanesulfinamide (1.2 eq) and

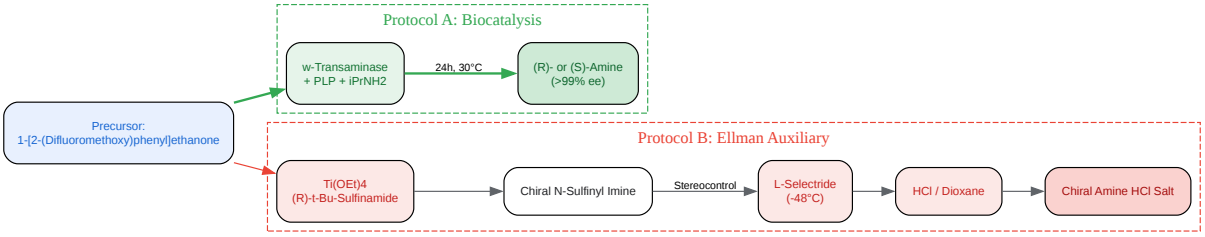
    (2.0 eq).
  - Reflux at 70°C for 16 hours. Monitor by TLC for disappearance of ketone.
  - Quench: Pour into brine, filter the titanium salts through Celite, and concentrate to yield the N-sulfinyl ketimine.
- Diastereoselective Reduction:
  - Dissolve the ketimine in dry THF at -48°C.
  - Add L-Selectride (1.5 eq) dropwise. The bulky hydride attacks from the less hindered face, directed by the sulfinyl group.
  - Stir for 4 hours, warming slowly to 0°C.

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- Cleavage:
  - Treat the resulting sulfinamide with 4M HCl in dioxane/methanol for 1 hour at room temperature to cleave the auxiliary.
  - Precipitate the product as the amine hydrochloride salt by adding diethyl ether.

Visualization of Workflows

The following diagrams illustrate the logical flow of the biocatalytic and chemical synthesis pathways.



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Figure 1: Comparison of Biocatalytic (Green) and Chemical (Red) synthesis routes for the target chiral amine.

Application Note: Utilizing the Intermediate in Drug Design

The "Magic" of the Difluoromethoxy Group

The **1-[2-(Difluoromethoxy)phenyl]ethanamine** scaffold is particularly valuable in the design of Kinase Inhibitors and GPCR Ligands.

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- Metabolic Shielding: The

  group at the ortho-position sterically protects the benzylic amine from oxidative deamination while itself being resistant to Phase I metabolism.

- Conformational Lock: The dipole-dipole interaction between the ether oxygen and the ring fluorine atoms often favors a specific conformation (orthogonal to the ring), which can pre-organize the molecule for receptor binding.

- Hydrogen Bonding: Unlike

  , the terminal proton of

  is sufficiently acidic to act as a weak hydrogen bond donor (

  for the C-H bond, but polarized by fluorines), allowing interactions with carbonyl backbone residues in target proteins.

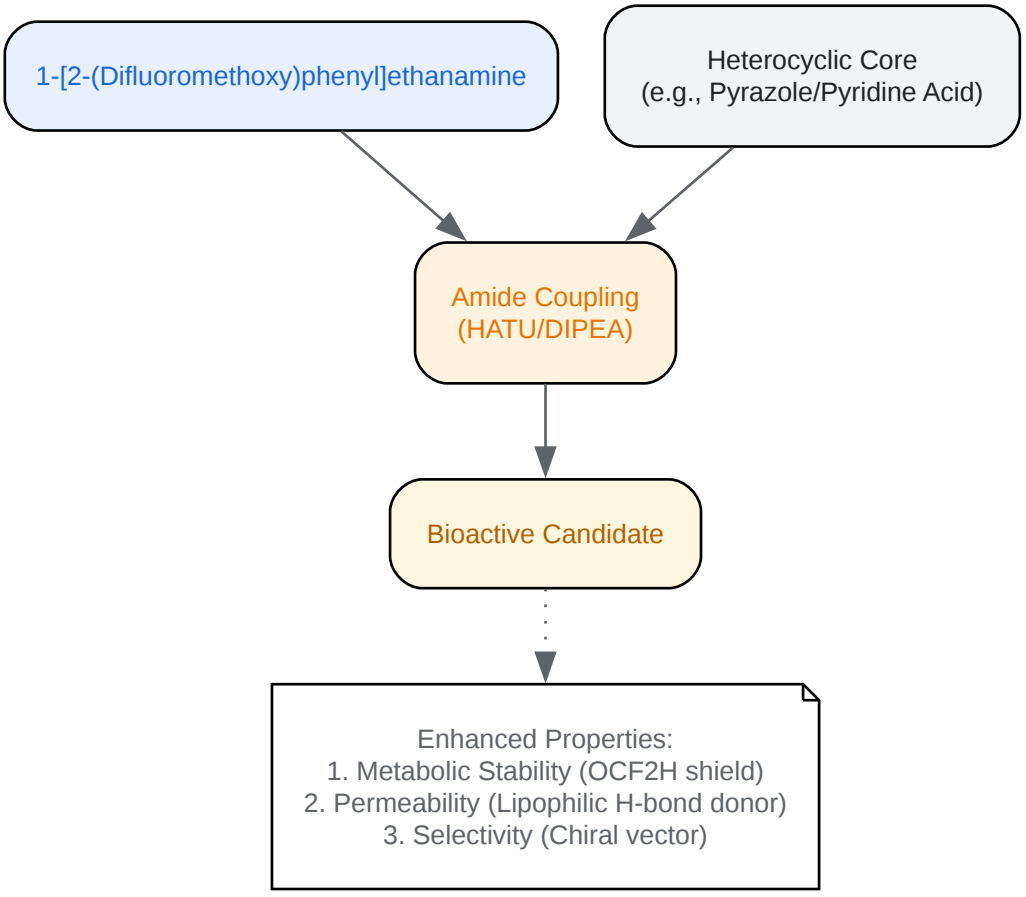
Workflow: Coupling to a Heterocyclic Core

When using this amine to synthesize a drug candidate (e.g., an amide coupling with a carboxylic acid core), standard coupling reagents (HATU/EDC) are effective. However, due to the steric bulk of the ortho-substituent, reaction times may need to be extended.

Recommended Coupling Protocol:

- Activation: Pre-activate the Carboxylic Acid (1.0 eq) with HATU (1.1 eq) and DIPEA (2.5 eq) in DMF for 15 minutes.
- Addition: Add the chiral **1-[2-(Difluoromethoxy)phenyl]ethanamine** (1.1 eq).
- Optimization: If conversion is slow (<50% in 4h), heat to 50°C. The benzylic center is generally resistant to racemization under these conditions, but always verify ee% post-coupling.

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Figure 2: Integration of the chiral amine into a medicinal chemistry workflow.

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